

Analytical Standards for Dimethyl Carbonate Purity Assessment: Application Notes and Protocols

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Compound of Interest

Compound Name: *Dimethyl carbate*

Cat. No.: *B1252131*

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Introduction

Dimethyl carbonate (DMC) is a versatile, environmentally friendly chemical intermediate and solvent with wide-ranging applications in various industries, including pharmaceuticals.^{[1][2]} Its use as a green reagent has increased its importance in drug development and manufacturing.^{[3][4]} Ensuring the purity of dimethyl carbonate is critical for these applications, as impurities can affect reaction yields, product quality, and safety. This document provides detailed application notes and protocols for the analytical standards used in the purity assessment of dimethyl carbonate. The primary method discussed is Gas Chromatography (GC), which has been established as a simple, fast, and reliable technique for this purpose.^{[1][5][6]}

Quantitative Data Summary

The following tables summarize key quantitative data for the gas chromatographic analysis of dimethyl carbonate, providing a clear comparison of method parameters and performance.

Table 1: Gas Chromatography Method Parameters for Dimethyl Carbonate Purity Analysis

| Parameter | Method 1 | Method 2 |
|----------------------|--|--|
| Column | HP-INNOWax, 60 m × 0.32 mm, 0.5 µm | HP-Wax polar capillary column |
| Carrier Gas | Helium | High-purity nitrogen |
| Flow Rate | 2.1 mL/min (constant flow) | 2.5 mL/min |
| Injection Mode | Split (100:1) | Split (50:1) |
| Injection Volume | 0.5 µL | 0.4 µL |
| Inlet Temperature | 270 °C | 280 °C |
| Detector | Flame Ionization Detector (FID) | Thermal Conductivity Detector (TCD) |
| Detector Temperature | 300 °C | 300 °C |
| Oven Program | 60 °C for 10 min, then 5 °C/min to 150 °C, hold for 10 min | Initial temperature 120°C, ramp at 20°C/min to 280°C, hold for 5 min |
| Internal Standard | Not specified | Cyclopentanol |

Data compiled from multiple sources.[5][7][8]

Table 2: Performance Data for Dimethyl Carbonate Purity Analysis by GC

| Parameter | Value |
|--|-------------------------------------|
| Assay (Purity) | ≥99.0% (GC) |
| Relative Standard Deviation (RSD) | < 0.5% for DMC, methanol, and water |
| Limit of Detection (LOD) | 0.11 - 0.18 µg/mL for by-products |
| Limit of Quantitation (LOQ) | 0.44 - 0.72 µg/mL for by-products |
| Linearity (Correlation Coefficient, r) | ≥0.9997 |
| Spiked Recoveries | 91.5% - 105.6% |

Data compiled from multiple sources.[\[1\]](#)[\[7\]](#)[\[9\]](#)

Experimental Protocols

Protocol 1: Purity Assessment of Dimethyl Carbonate by Gas Chromatography with Flame Ionization Detection (GC-FID)

This protocol is based on a method for analyzing high-purity dimethyl carbonate and its potential impurities.

1. Objective: To determine the purity of dimethyl carbonate and quantify related impurities using a GC-FID system.

2. Materials and Reagents:

- Dimethyl Carbonate sample
- Reference standards for potential impurities (e.g., methanol, propylene glycol)
- High-purity helium (carrier gas)
- High-purity hydrogen (FID fuel)
- High-purity air (FID oxidant)
- GC vials with caps

3. Instrumentation:

- Gas chromatograph equipped with a Flame Ionization Detector (FID) and a split/splitless injector.
- Agilent Intuvo 9000 GC or similar.
- Column: Agilent Intuvo HP-Innowax, 60 m × 0.32 mm, 0.5 µm.[\[8\]](#)

4. GC-FID Conditions:

- Inlet: 270 °C, 100:1 split ratio.[8]
- Injection Volume: 0.5 µL.[8]
- Column Flow: 2.1 mL/min helium (constant flow).[8]
- Oven Temperature Program: Start at 60 °C and hold for 10 minutes. Ramp up to 150 °C at a rate of 5 °C/min and hold for 10 minutes.[8]
- Detector: FID at 300 °C.[8]

5. Sample Preparation:

- Directly inject the dimethyl carbonate sample without dilution.

6. Procedure:

- Set up the GC-FID system according to the conditions specified above.
- Inject 0.5 µL of the dimethyl carbonate sample into the GC.
- Acquire the chromatogram.
- Identify the dimethyl carbonate peak and any impurity peaks based on their retention times, which can be confirmed by running reference standards.
- Calculate the purity of dimethyl carbonate using the area percent method, assuming all components have a similar response factor with the FID. For higher accuracy, determine the relative response factors of impurities against dimethyl carbonate.

7. Data Analysis:

- The purity is calculated as the percentage of the peak area of dimethyl carbonate relative to the total area of all peaks in the chromatogram.

Protocol 2: Determination of Purity and Components in Dimethyl Carbonate by Gas Chromatography with

Thermal Conductivity Detection (GC-TCD)

This protocol is suitable for the simultaneous determination of dimethyl carbonate, its organic impurities, and water content.

1. Objective: To quantify the purity of dimethyl carbonate and its common impurities, including water, using a GC-TCD system.

2. Materials and Reagents:

- Dimethyl Carbonate sample
- Cyclopentanol (internal standard)
- Reference standards for potential impurities (e.g., methanol, 1,2-propylene glycol, water)
- High-purity nitrogen (carrier gas)
- GC vials with caps

3. Instrumentation:

- Gas chromatograph equipped with a Thermal Conductivity Detector (TCD) and a split/splitless injector.
- Column: HP-Wax polar capillary column.[1][5]

4. GC-TCD Conditions:

- Carrier Gas: High-purity nitrogen.[7]
- Column Flow Rate: 2.5 mL/min.[7]
- Injection Mode: Split (50:1).[7]
- Injection Volume: 0.4 μ L.[7]
- Injector Temperature: 280°C.[7]

- Detector Temperature: 300°C.[7]
- Oven Temperature Program: Initial temperature of 120°C, then increase at a rate of 20°C/min to 280°C and hold for 5 minutes.[7]

5. Sample and Standard Preparation:

- Internal Standard Stock Solution: Prepare a stock solution of cyclopentanol in a suitable solvent.
- Calibration Standards: Prepare a series of calibration standards containing known concentrations of dimethyl carbonate and expected impurities, along with a fixed concentration of the internal standard (cyclopentanol).
- Sample Preparation: Accurately weigh a known amount of the dimethyl carbonate sample and add a precise volume of the internal standard stock solution.

6. Procedure:

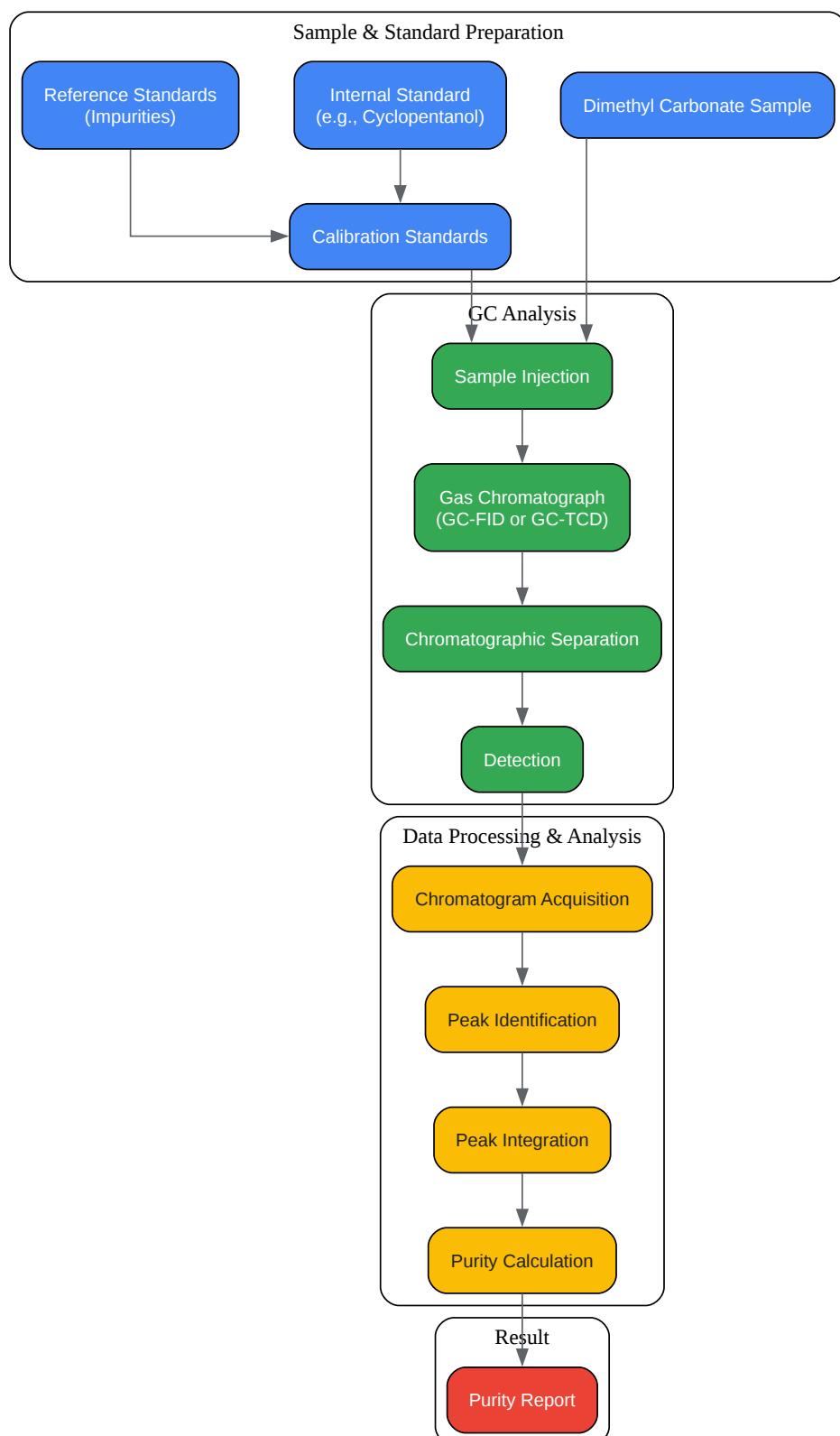
- Set up the GC-TCD system with the specified conditions.
- Inject the calibration standards to establish a calibration curve for each component.
- Inject the prepared sample.
- Record the chromatograms.

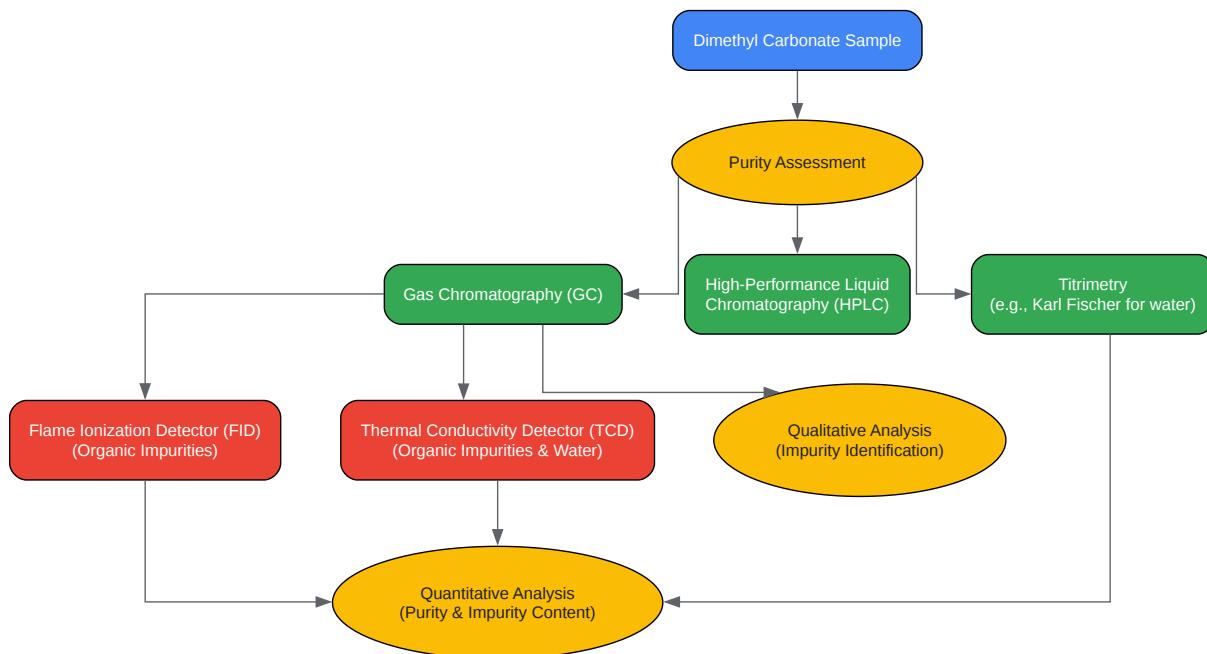
7. Data Analysis:

- Identify the peaks corresponding to dimethyl carbonate, impurities, and the internal standard based on their retention times.
- Calculate the concentration of each component in the sample using the calibration curves.
- The purity of dimethyl carbonate is determined by its calculated concentration.

Visualizations

The following diagrams illustrate the experimental workflow for the purity assessment of dimethyl carbonate.





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